

# Application Notes and Protocols: 2-Chloroethyl Ethyl Ether

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloroethyl ethyl ether

Cat. No.: B104041

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Chloroethyl ethyl ether** (CEEE), with the CAS number 628-34-2, is a colorless to pale yellow liquid characterized by a mild, ether-like odor.<sup>[1]</sup> It is an organohalogen compound that finds utility in organic synthesis, primarily as a reactive intermediate rather than a bulk solvent. Its bifunctional nature, possessing both an ether linkage and a reactive alkyl chloride group, makes it a valuable reagent for introducing the 2-ethoxyethyl moiety into molecules. This document provides detailed application notes, experimental protocols, and safety information regarding the use of **2-chloroethyl ethyl ether** in a laboratory setting. While it is soluble in many organic solvents, its primary application is as an alkylating agent in reactions such as Williamson ether synthesis and the synthesis of pharmaceutical intermediates.<sup>[1]</sup>

## Physicochemical and Safety Data

Proper handling and storage of **2-chloroethyl ethyl ether** are critical due to its flammability and toxicity. The following table summarizes its key physicochemical properties and safety information.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO	[2]
Molecular Weight	108.57 g/mol	[2]
Appearance	Clear, colorless to slightly yellow liquid	[3]
Boiling Point	107 °C (at 760 mmHg)	[3][4]
Melting Point	-60 °C	[3][4]
Density	0.989 g/mL (at 25 °C)	[2][3]
Flash Point	6 °C (42.8 °F) - Closed Cup	[3]
Refractive Index	n <sub>20/D</sub> 1.411	[2][3]
Water Solubility	Miscible	[3]
Stability	Stable under normal conditions.	[5]
Incompatibilities	Strong oxidizing agents, Strong bases.	[4][5]
Hazard Statements	H225: Highly flammable liquid and vapor.H301: Toxic if swallowed.H331: Toxic if inhaled.	[3]

## Application: Alkylation Reactions

The most prominent application of **2-chloroethyl ethyl ether** is as an alkylating agent to introduce the 2-ethoxyethyl group onto a nucleophilic substrate. This is particularly useful in the synthesis of pharmaceutical intermediates and other complex organic molecules. The reaction typically proceeds via an SN2 mechanism.

## Reaction Mechanism: SN2 Alkylation

The diagram below illustrates the S<sub>N</sub>2 mechanism for the alkylation of a generic nucleophile (Nu<sup>-</sup>) using **2-chloroethyl ethyl ether**. The nucleophile performs a backside attack on the carbon atom bonded to the chlorine, displacing the chloride leaving group in a single, concerted step.

S<sub>N</sub>2 mechanism of alkylation.

## Experimental Protocols

### Protocol 1: Synthesis of an Alkoxy Aromatic Ether via Williamson Ether Synthesis

This protocol describes a representative procedure for the O-alkylation of a phenol using **2-chloroethyl ethyl ether**.

Materials:

- 4-Nitrophenol
- **2-Chloroethyl ethyl ether**
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>), anhydrous
- Acetonitrile (anhydrous)
- Ethyl acetate
- Hexane
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

Equipment:

- Round-bottom flask
- Reflux condenser

- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Glassware for filtration and chromatography

Procedure:

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-nitrophenol (5.0 g, 35.9 mmol) and anhydrous potassium carbonate (7.45 g, 53.9 mmol).
- **Solvent Addition:** Add 100 mL of anhydrous acetonitrile to the flask.
- **Reagent Addition:** While stirring the suspension, add **2-chloroethyl ethyl ether** (4.68 g, 43.1 mmol) dropwise at room temperature.
- **Reaction:** Heat the mixture to reflux (approximately 82°C) and maintain for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:**
  - Cool the reaction mixture to room temperature.
  - Filter the mixture to remove the inorganic salts ( $K_2CO_3$  and KCl).
  - Rinse the filter cake with a small amount of ethyl acetate.
  - Combine the filtrate and washings and concentrate under reduced pressure using a rotary evaporator.
- **Extraction:**
  - Dissolve the crude residue in 100 mL of ethyl acetate.

- Transfer the solution to a separatory funnel and wash with 50 mL of water, followed by 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
  - Filter off the drying agent.
  - Concentrate the filtrate to obtain the crude product.
  - Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield the pure 1-ethoxy-2-(4-nitrophenoxy)ethane.

Reactant/Product	Molecular Weight (g/mol)	Moles (mmol)	Mass (g)	Volume (mL)	Yield (%)
4-Nitrophenol	139.11	35.9	5.0	-	-
2-Chloroethyl ethyl ether	108.57	43.1	4.68	4.73	-
Potassium Carbonate	138.21	53.9	7.45	-	-
1-ethoxy-2-(4-nitrophenoxy)ethane	211.22	(Theoretical: 35.9)	(e.g., 6.4)	-	(e.g., 85)

## Protocol 2: Safety and Handling of 2-Chloroethyl Ethyl Ether

Due to its hazardous nature, strict safety protocols must be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.[\[5\]](#)

- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat. Wear appropriate clothing to prevent skin exposure.[5]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[1][5] If exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge.[5]

#### Handling and Storage:

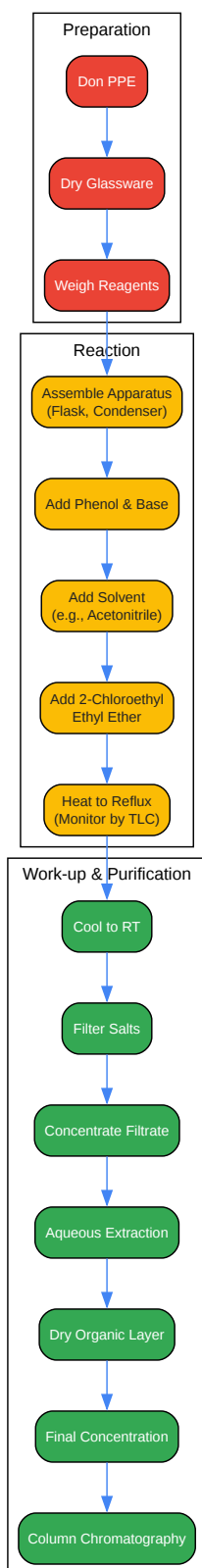
- Handling: Ground and bond containers when transferring material to prevent static discharge.[5] Use non-sparking tools.[4] Avoid contact with skin, eyes, and clothing. Do not breathe vapors.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[4][5] Keep away from heat, sparks, open flames, and strong oxidizing agents.[1][5]

#### Spill and Emergency Procedures:

- Spill: Evacuate the area and remove all sources of ignition.[5] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, sealed container for disposal.[5]
- Fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Water may be ineffective and can spread the fire.[5]
- First Aid:
  - Inhalation: Move to fresh air immediately.
  - Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Ingestion: Do NOT induce vomiting. Rinse mouth and drink 2-4 cupfuls of water. Seek immediate medical attention for all routes of exposure.

## Workflow and Process Visualization

The following diagram outlines the general laboratory workflow for performing an alkylation reaction using **2-chloroethyl ethyl ether**.



[Click to download full resolution via product page](#)

General workflow for an alkylation reaction.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. 628-34-2 CAS MSDS (2-Chloroethyl ethyl ether) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 2-Chloroethyl ethyl ether, CAS No. 628-34-2 - iChemical [ichemical.com]
- 4. fishersci.com [fishersci.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Chloroethyl Ethyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104041#using-2-chloroethyl-ethyl-ether-as-a-solvent-for-reactions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)